Application Notes & Protocols: (R)-TRIP in Asymmetric Organocatalysis

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Compound of Interest

Compound Name:	*(2R,3R)-2-Phenyloxane-3-carboxylic acid*
CAS No.:	*1969287-70-4*
Cat. No.:	*B2781533*

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Introduction to (R)-TRIP: A Privileged Catalyst Scaffold

(R)-TRIP belongs to the C_2-symmetric 1,1'-bi-2-naphthol (BINOL)-derived phosphoric acid family of organocatalysts. Its structure features a chiral BINOL backbone that creates a well-defined, sterically demanding chiral pocket. The bulky 2,4,6-triisopropylphenyl (TRIP) groups at the 3 and 3' positions are crucial for inducing high levels of stereoselectivity. The acidic proton on the phosphate moiety acts as a Brønsted acid, activating electrophiles through hydrogen bonding in a chiral environment. This dual functionality of a chiral scaffold and a Brønsted acidic site makes (R)-TRIP a powerful tool for a wide range of enantioselective transformations.

Core Application: Enantioselective Pictet-Spengler Reaction

A classic and highly valuable application of (R)-TRIP is in the enantioselective Pictet-Spengler reaction, which is a fundamental transformation for the synthesis of tetrahydro-β-carbolines and

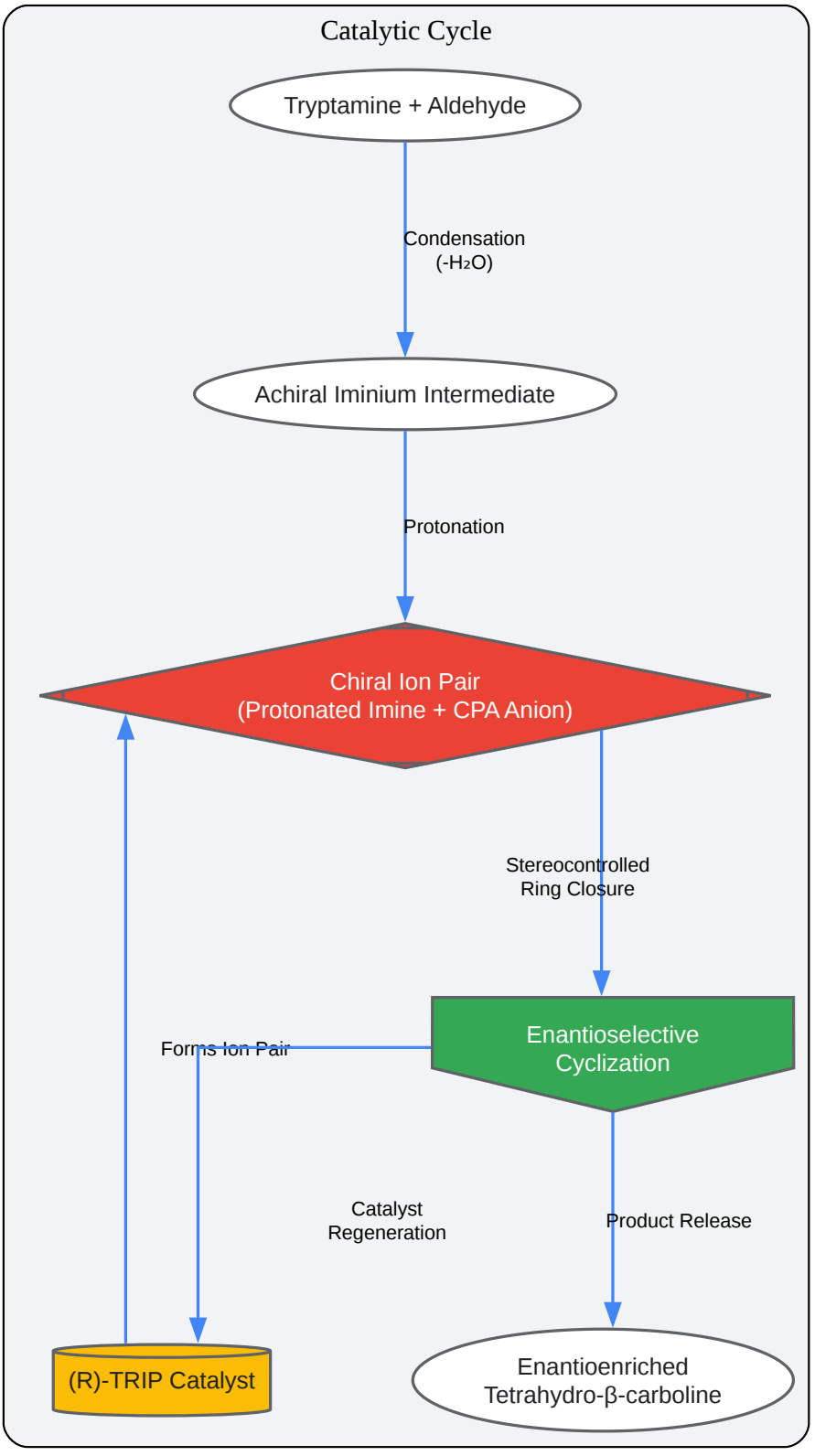
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related nitrogen-containing heterocyclic scaffolds present in numerous natural products and pharmaceuticals.

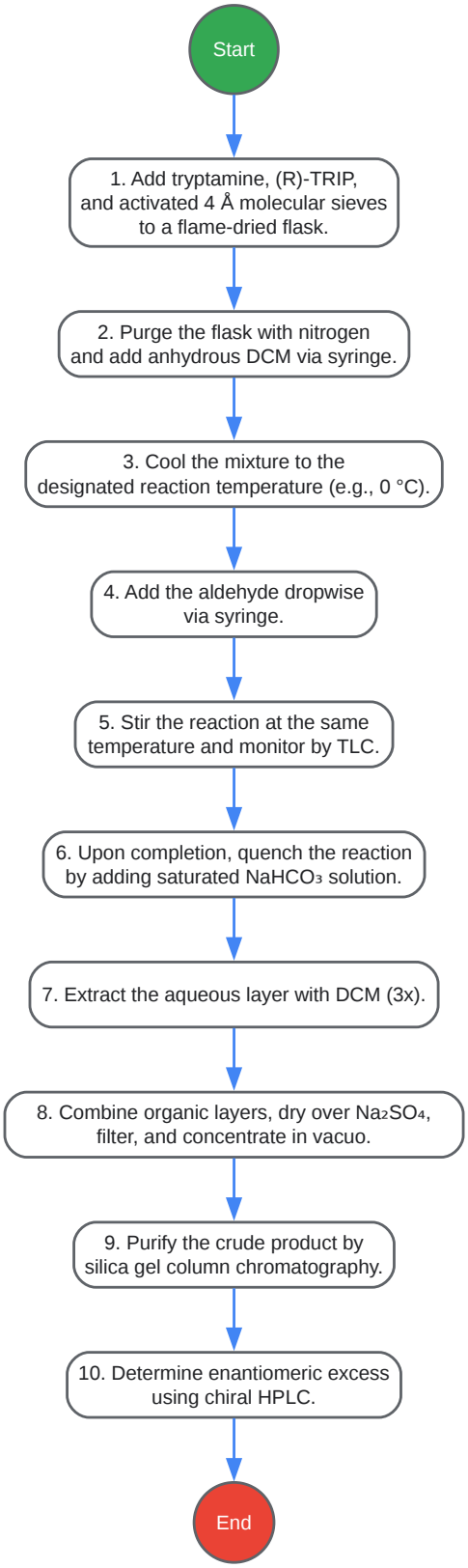
Reaction Principle: The reaction involves the condensation of a tryptamine derivative with an aldehyde, followed by a cyclization step. (R)-TRIP catalyzes the cyclization by protonating the intermediate imine, which enhances its electrophilicity and directs the nucleophilic attack of the indole ring from one enantiotopic face, thereby controlling the stereochemistry of the newly formed stereocenter.

Mechanistic Insight: The catalytic cycle, as supported by numerous studies, involves the formation of a chiral ion pair between the protonated imine and the conjugate base of the CPA catalyst. The bulky TRIP groups on the catalyst effectively shield one face of the imine, allowing the intramolecular cyclization to occur preferentially from the other face, leading to a high enantiomeric excess of one enantiomer of the product.

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